

Technical Guide: Safe Management of 2,2'-Dimethoxybenzophenone in Research Laboratories

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Compound of Interest

Compound Name: 2,2'-Dimethoxybenzophenone

CAS No.: 1336-26-1

Cat. No.: B1296964

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Executive Summary & Core Directive

2,2'-Dimethoxybenzophenone (CAS: 13102-33-5), also known as bis(2-methoxyphenyl)methanone, is a substituted diaryl ketone frequently employed as a photo-initiator, a synthesis intermediate, and a probe in photochemical research.[1][2][3] While structurally related to the ubiquitous benzophenone, the ortho-methoxy substitution pattern introduces specific steric and electronic effects that alter its physicochemical behavior and metabolic stability.[2]

This guide provides a self-validating framework for the safe handling, storage, and disposal of this compound. It moves beyond generic safety advice by integrating specific physicochemical data (e.g., melting point $\sim 113^{\circ}\text{C}$) into operational protocols.[2] The directive for researchers is to treat this compound with Universal Precautions for Novel Organic Intermediates, assuming potential irritant and aquatic toxicity profiles even where specific toxicological data is sparse.[2]

Physicochemical Profile & Hazard Identification

Effective safety protocols rely on accurate physicochemical data.[2] The solid state of **2,2'-Dimethoxybenzophenone** at room temperature dictates dust control as a primary engineering focus.[1][2]

Table 1: Physicochemical Properties & GHS Classification[1]

Property	Data / Specification	Operational Implication
CAS Number	13102-33-5	Use for inventory tracking and waste labeling.[1][2]
Chemical Structure	Bis(2-methoxyphenyl)methanone	Two ortho-methoxy groups provide steric bulk.[1][2]
Molecular Formula	C ₁₅ H ₁₄ O ₃	MW: 242.27 g/mol .[2]
Physical State	Crystalline Solid	Dust Hazard: Inhalation risk during weighing.[2]
Melting Point	113 – 114 °C	Solid at ambient T; requires heating for melt reactions.[2]
Solubility	Soluble in DCM, EtOAc, Chloroform.[2] Insoluble in water.[2][3]	Use organic solvents for spill cleanup; do not flush down drains.[2]
GHS Classification	Warning (Inferred Class)	H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation.[2]

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Critical Note on Photostability: As a benzophenone derivative, this compound is photo-active.[2] It absorbs UV light and can generate radical species.[2] Store in amber vials to prevent degradation or unintended photo-initiated side reactions.

Exposure Control & Personal Protection (PPE)[1][2][3]

Engineering Controls[1][2]

- Primary Barrier: All weighing and open-vessel manipulations must be performed inside a certified Chemical Fume Hood operating at a face velocity of 0.3–0.5 m/s.[1][2]
- Dust Control: If a high-precision balance is located outside the hood, use a static-free powder funnel and transfer vessels to minimize airborne particulates.[1][2]

Personal Protective Equipment (PPE) Matrix

PPE Type	Specification	Rationale
Hand Protection	Nitrile Gloves (Min thickness: 0.11 mm)	Benzophenones are lipophilic and can permeate latex.[1][2] Nitrile offers superior resistance to the organic solvents (e.g., DCM) used to dissolve the compound.[2]
Eye Protection	Chemical Safety Goggles	Preferred over safety glasses to prevent dust ingress or splash hazards during solubilization.[2]
Respiratory	N95 / P100 (If outside hood)	Only required if engineering controls (fume hood) are compromised or during large-scale spill cleanup.[1][2]
Body Defense	Lab Coat (Cotton/Poly blend)	Standard protection; ensure cuffs are tucked into gloves to prevent wrist exposure.[2]

Operational Protocols: Cradle-to-Grave Lifecycle Workflow (Visualization)

The following diagram outlines the logical flow of the chemical through the laboratory ecosystem, highlighting critical control points.



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Figure 1: Lifecycle management of **2,2'-Dimethoxybenzophenone** from receipt to disposal.

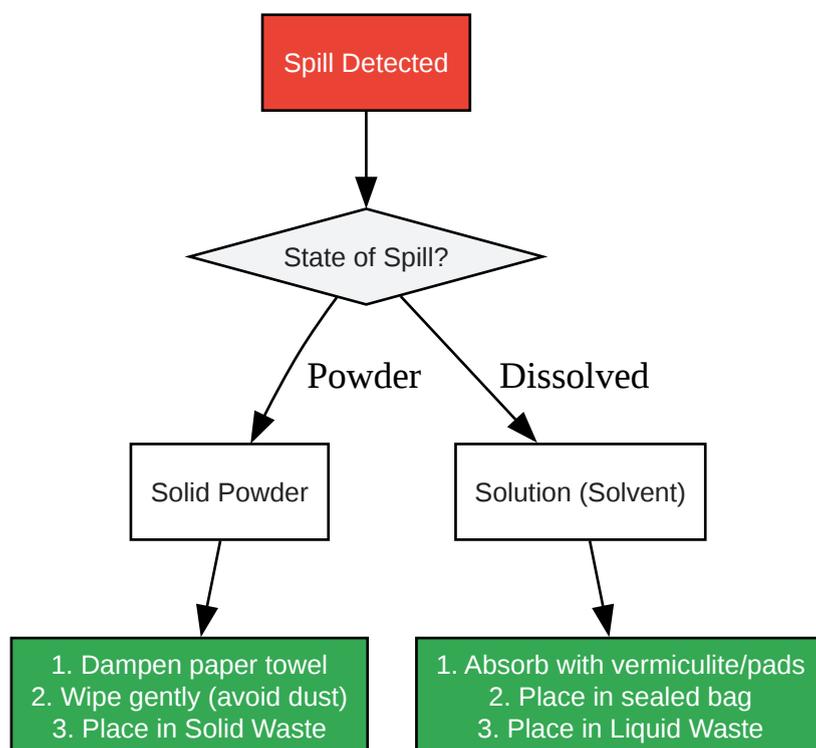
Safe Weighing & Solubilization Protocol

- Preparation: Place the balance within the fume hood if possible.[2] If not, tare the weighing boat inside the hood, add the solid, and cover it (e.g., with parafilm or a second boat) before transporting to the balance.[2]
- Transfer: Use a clean spatula.[2] Do not tap the spatula against the weighing boat vigorously, as this aerosolizes the fine powder.[2]
- Solubilization: Add the solvent (e.g., Dichloromethane) slowly to the solid.[2] **2,2'-Dimethoxybenzophenone** dissolves readily in organic solvents.[1][2][4] Ensure the vessel is vented (if not under inert gas) to prevent pressure buildup from solvent vapor.[2]

Reaction Setup

- Inert Atmosphere: While the compound is stable in air, many photo-chemical reactions require oxygen-free environments.[1][2] Degas solvents prior to adding the benzophenone derivative to prevent quenching of excited states.[2]
- Light Protection: Wrap reaction vessels in aluminum foil if the reaction is not intended to be photo-initiated immediately.[1][2]

Emergency Response & Spill Management Spill Cleanup Decision Tree



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Figure 2: Decision logic for cleaning up **2,2'-Dimethoxybenzophenone** spills.

First Aid Measures

- Inhalation: Move to fresh air immediately. If coughing persists, seek medical attention (suspected respiratory irritation).[2]
- Skin Contact: Wash with copious amounts of soap and water.[2] Do not use organic solvents (acetone, ethanol) to wash skin, as this may increase transdermal absorption of the benzophenone.[2]
- Eye Contact: Rinse cautiously with water for 15 minutes.[2][5] Remove contact lenses if present and easy to do.[2][3][5][6]

Waste Management & Disposal

Disposal must align with local environmental regulations (e.g., RCRA in the US).[2]

Waste Segregation[1][2]

- Solid Waste: Contaminated weighing boats, gloves, and paper towels should be placed in a Hazardous Solid Waste container.[2] Label clearly with "Benzophenone Derivative - Solid".[1][2]
- Liquid Waste: Reaction mixtures should be disposed of in Halogenated or Non-Halogenated Organic Waste streams, depending on the solvent used (e.g., DCM = Halogenated).[2]
 - Note: Do not mix with strong oxidizers (e.g., Nitric acid waste) to prevent potential exothermic reactions.[2]

Final Disposal Method

The preferred method for ultimate disposal of **2,2'-Dimethoxybenzophenone** is High-Temperature Incineration.[1][2] This ensures the complete breakdown of the aromatic rings and prevents environmental accumulation, which is a known concern for the benzophenone class of compounds.[2]

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